

Elucidation of the Chemical Structure of Ap44mSe: A Technical Guide

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Compound of Interest

Compound Name: Ap44mSe

Cat. No.: B1665122

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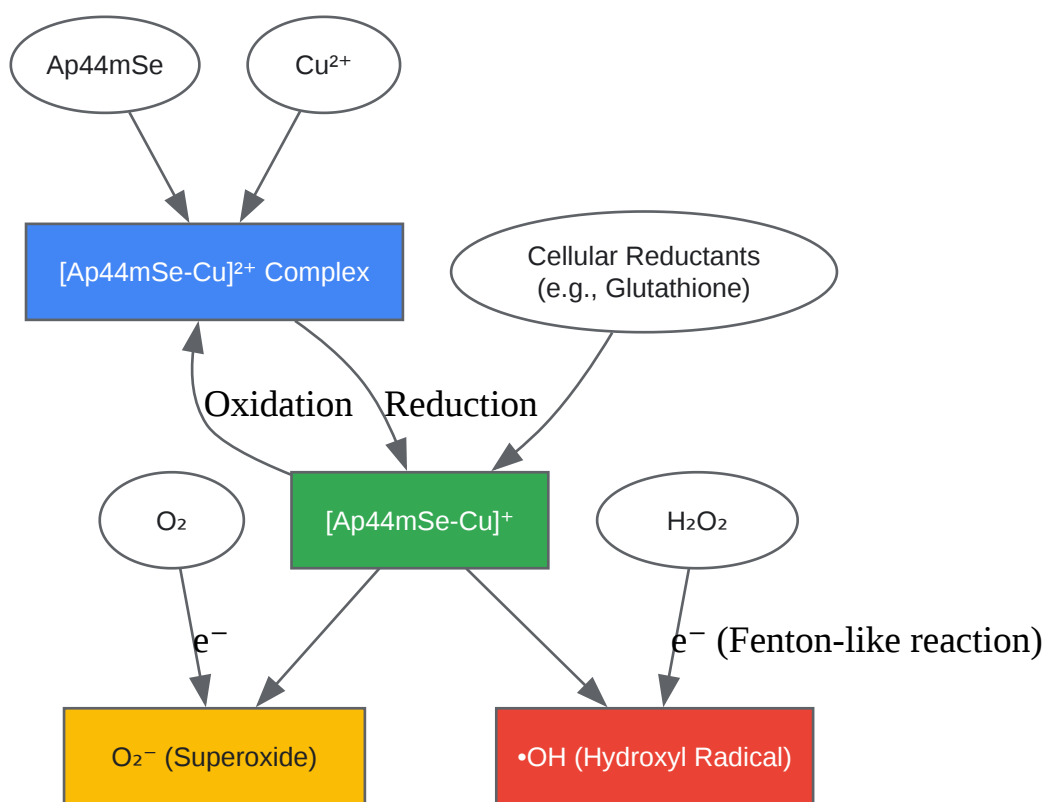
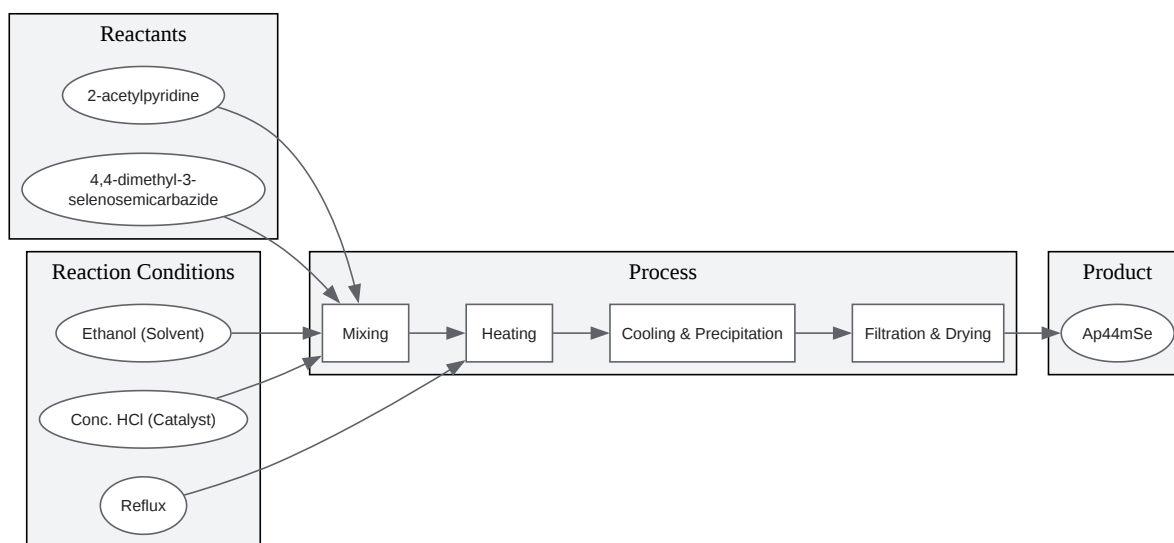
Abstract

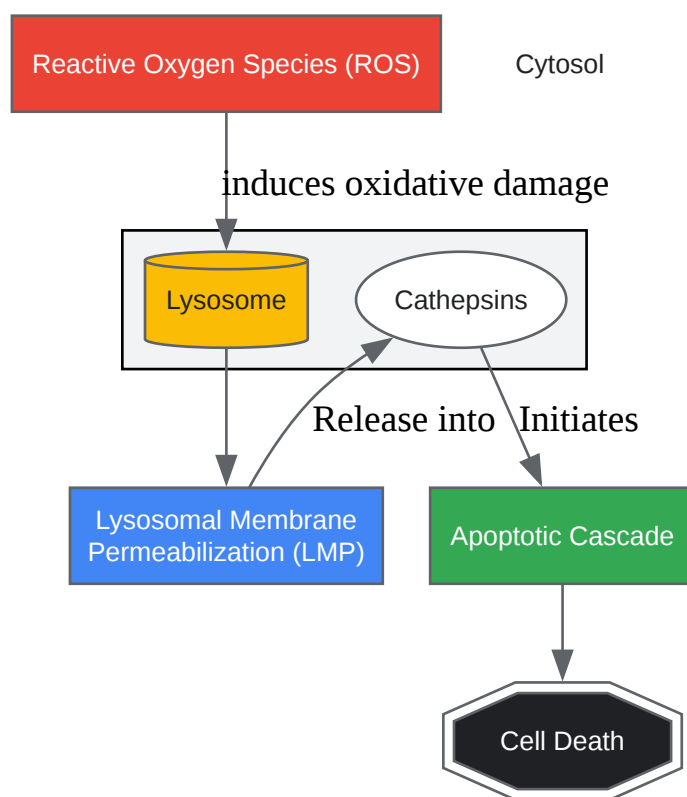
Ap44mSe, or 2-Acetylpyridine 4,4-Dimethyl-3-selenosemicarbazone, is a potent and selective anti-cancer agent that has garnered significant interest in the scientific community. Its mechanism of action, involving iron chelation, the formation of redox-active copper complexes, and subsequent induction of lysosomal membrane permeabilization, highlights a promising avenue for cancer therapy. This technical guide provides a comprehensive overview of the chemical structure elucidation of **Ap44mSe**, detailing the experimental methodologies and presenting key analytical data. Furthermore, it visually delineates the proposed signaling pathways through which **Ap44mSe** exerts its cytotoxic effects.

Chemical Structure and Properties

The definitive structure of **Ap44mSe** was determined through a combination of synthetic procedures and spectroscopic analysis.

Chemical Name: 2-Acetylpyridine 4,4-Dimethyl-3-selenosemicarbazone CAS Number: 79514-49-1 Molecular Formula: C₁₀H₁₄N₄Se Molecular Weight: 270.21 g/mol Chemical Structure:





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